

13C NMR Chemical Shift Guide: 1-Methyl-1H-Pyrazole Ring Carbons

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Compound of Interest

Compound Name: 4-(4-Fluorobenzyl)-1-methyl-1H-pyrazole

Cat. No.: B12336181

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Executive Summary & Structural Significance

In drug discovery, the pyrazole ring is a "privileged scaffold," ubiquitous in kinase inhibitors and anti-inflammatory agents. However, the analysis of unsubstituted pyrazoles is often plagued by annular tautomerism (rapid proton exchange between N1 and N2), which leads to broad or averaged NMR signals at room temperature.

1-Methylation locks the tautomeric equilibrium, rendering the ring carbons chemically distinct. This guide focuses on the 1-methyl-1H-pyrazole motif, providing the definitive chemical shifts required to distinguish the often-confused C3 and C5 positions.

Core Structural Numbering[1]

- N1: Methylated nitrogen (Pyrrole-like).
- N2: Unsubstituted nitrogen (Pyridine-like).
- C3: Adjacent to N2.

- C4: Beta-position (between C3 and C5).
- C5: Adjacent to N1.

Quantitative Data: Chemical Shifts

The following values represent the standard experimental chemical shifts for 1-methyl-1H-pyrazole.

Table 1: ¹³C NMR Chemical Shifts in CDCl₃ (75-100 MHz)

Carbon Position	Chemical Shift (δ, ppm)	Multiplicity (DEPT/HSQC)	Electronic Environment
C3	138.7 ± 0.5	CH	Deshielded (Imine-like vicinity)
C5	129.2 ± 0.5	CH	Shielded relative to C3 (Enamine-like)
C4	105.4 ± 0.5	CH	Highly Shielded (Beta-carbon)
N-CH ₃	38.9 ± 0.5	CH ₃	N-Methyl

Table 2: Solvent Effects (CDCl₃ vs. DMSO-d₆)

Solvent choice influences chemical shifts, particularly for C3 and C5 due to hydrogen bonding interactions with the lone pair on N2.

Carbon	δ (CDCl ₃)	δ (DMSO-d ₆)*	Shift Trend (Δδ)
C3	138.7	~138.0	Slight Upfield
C5	129.2	~130.5	Slight Downfield
C4	105.4	~105.0	Negligible
N-CH ₃	38.9	~38.5	Negligible

*DMSO-d₆ values are approximate based on comparative azole data and solvent polarity effects.

Technical Deep Dive: Distinguishing C3 vs. C5

The most common error in pyrazole assignment is misidentifying C3 and C5. While C3 is typically downfield of C5, chemical intuition alone is insufficient for substituted derivatives.

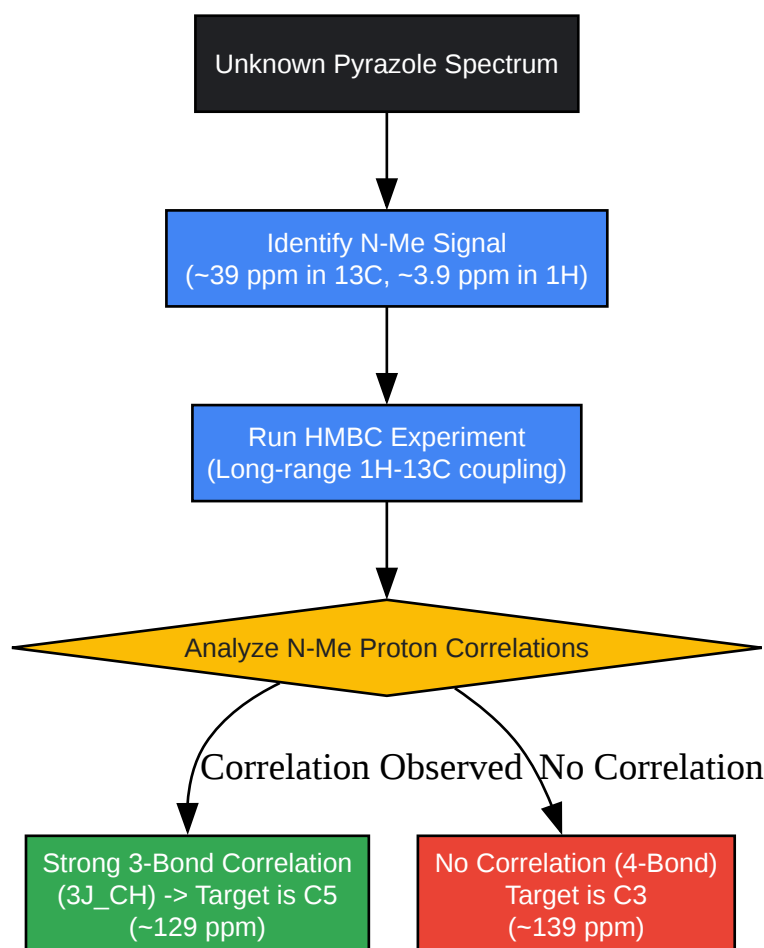
Mechanistic Assignment Logic

- Electronic Argument:
 - C3 is adjacent to the pyridine-like nitrogen (N2), which has a localized lone pair in the sp² orbital. This creates a deshielding region similar to pyridine (C α ~150 ppm).
 - C5 is adjacent to the pyrrole-like nitrogen (N1), which donates its lone pair into the aromatic π -system. This electron donation shields the adjacent carbon relative to the imine-like C3.
 - Result:

(typically by ~9-10 ppm).
- Experimental Validation (HMBC): The definitive method to assign these carbons is Heteronuclear Multiple Bond Correlation (HMBC). The N-methyl protons provide a "molecular ruler."

Visualization: Assignment Workflow

The following diagram illustrates the logic flow for unambiguously assigning the ring carbons using 2D NMR.



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Figure 1: Logic flow for distinguishing C3 and C5 using N-methyl HMBC correlations.

Experimental Protocols

A. Sample Preparation

To ensure reproducibility and minimize concentration-dependent shifts:

- **Concentration:** Dissolve 10–20 mg of the analyte in 0.6 mL of deuterated solvent (CDCl_3 or DMSO-d_6).
- **Tube Quality:** Use high-throughput 5mm NMR tubes (Wilmad 507-PP or equivalent).
- **Filtration:** Filter the solution through a cotton plug in a glass pipette to remove suspended solids which degrade line shape.

B. Acquisition Parameters (Standard 400/500 MHz)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. Although pyrazoles are aromatic, the CH carbons relax relatively quickly. If quaternary carbons are present (in substituted derivatives), increase D1 to 5.0s.
- Scans (NS): Minimum 256 scans for adequate S/N ratio on <10mg samples.
- Spectral Width: 240 ppm (to capture carbonyls if derivatives are made later).

C. Referencing[1][2][3][4][5][6][7]

- CDCl₃: Reference the center triplet to 77.16 ppm.
- DMSO-d₆: Reference the center septet to 39.52 ppm.
- Internal Standard: TMS (0.00 ppm) is optional but recommended for strict comparisons.

References

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